

solubility and stability of Acetyl octapeptide-1 in research

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Technical Support Center: Acetyl Octapeptide-3

A Note on Nomenclature: While the query specified **Acetyl Octapeptide-1**, the vast majority of scientific and commercial literature refers to Acetyl Octapeptide-3 (also known by the trade name SNAP-8™) for the peptide with the described anti-wrinkle mechanism. It is possible that these terms are used interchangeably in some contexts, or that **Acetyl Octapeptide-1** is a less common variant. This guide will focus on the well-documented Acetyl Octapeptide-3.

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of Acetyl Octapeptide-3.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Acetyl Octapeptide-3?

A1: Acetyl Octapeptide-3 is a synthetic peptide that functions as a competitive inhibitor of the SNAP-25 protein.[1][2][3] It mimics the N-terminal end of SNAP-25, disrupting the formation of the SNARE complex.[1][2][4] This interference modulates neurotransmitter release, leading to a reduction in muscle contractions that contribute to the formation of expression wrinkles.[1][4]

Q2: What is the recommended solvent for dissolving Acetyl Octapeptide-3?







A2: Acetyl Octapeptide-3 is generally soluble in water.[5][6] For optimal dissolution, distilled water or aqueous solutions with a slightly acidic pH (4-6) are recommended.[7] It is also soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).[8]

Q3: What are the optimal storage conditions for Acetyl Octapeptide-3?

A3: For long-term storage, the lyophilized powder should be kept in a dry, dark environment at 2-8°C.[9] Once reconstituted into a solution, it is recommended to store it in a dark container at 4°C, where it can remain stable for approximately 45 days.[7] Freezing the solution can extend its shelf life to about three months; however, gentle thawing is crucial to prevent denaturation. [7]

Q4: How does pH affect the stability of Acetyl Octapeptide-3?

A4: The stability of Acetyl Octapeptide-3 is pH-dependent. It exhibits the greatest stability in a pH range of 4-6.[7] High alkalinity can lead to hydrolysis and degradation of the peptide.[7]

Q5: What is the appearance and purity of commercially available Acetyl Octapeptide-3?

A5: Acetyl Octapeptide-3 is typically supplied as a white to off-white lyophilized powder.[2][9] The purity of research and cosmetic grade Acetyl Octapeptide-3 is generally high, often exceeding 95% as determined by HPLC.[9][10]

Troubleshooting Guide



Problem	Possible Cause	Recommended Solution
Difficulty dissolving the peptide	The peptide has low solubility in the chosen solvent.	- Try dissolving in distilled water or a slightly acidic buffer (pH 4-6) If using an organic solvent, consider DMSO or DMF Gentle sonication can aid in solubilization.
Precipitation of the peptide after dilution	The peptide is coming out of solution due to a change in solvent environment.	- When diluting a stock solution, add the peptide solution dropwise to the aqueous buffer while gently stirring.
Loss of peptide activity in experiments	The peptide may have degraded due to improper storage or handling.	- Ensure the peptide solution is stored at the recommended temperature (4°C for short-term, frozen for long-term) Avoid repeated freeze-thaw cycles Check the pH of your experimental buffer to ensure it is within the stable range for the peptide.
Inconsistent experimental results	This could be due to peptide aggregation or degradation.	- Prepare fresh solutions for each experiment if possible Visually inspect the solution for any cloudiness or particulates before use Confirm the purity of your peptide stock with an appropriate analytical method like HPLC.

Data Presentation

Table 1: Solubility of Acetyl Octapeptide-3



Solvent	Solubility	Notes
Water	Soluble[5][6]	Best results in distilled or slightly acidic (pH 4-6) water. [7]
Ethanol	Soluble (approx. 10 mg/ml)[8]	
DMSO	Soluble (approx. 10 mg/ml)[8]	_
DMF	Soluble (approx. 14 mg/ml)[8]	_
PBS (pH 7.2)	Approx. 10 mg/ml[8]	Aqueous solutions are not recommended for storage beyond one day.[8]

Table 2: Stability of Acetyl Octapeptide-3

Condition	Stability Profile	Recommendation
Temperature (Lyophilized Powder)	Stable for long-term storage at 2-8°C.[9]	Store in a refrigerator.
Temperature (Aqueous Solution)	Stable for ~45 days at 4°C.[7]	Store refrigerated in a dark container.
Stable for up to 3 months when frozen.[7]	Avoid repeated freeze-thaw cycles.	
рН	Most stable in the pH range of 4-6.[7]	Use a slightly acidic buffer for reconstitution and experiments.
Prone to hydrolysis at high alkalinity.[7]	Avoid basic solutions.	
Solvent	Alcohol-based carriers can degrade the peptide structure. [7]	Use aqueous solutions or other compatible solvents for formulation.



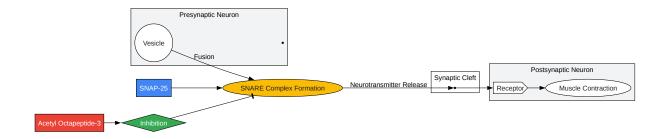
Experimental Protocols

Protocol: Assessment of Acetyl Octapeptide-3 Solubility and Stability

- Solubility Testing:
 - Prepare small, accurately weighed samples of lyophilized Acetyl Octapeptide-3.
 - To each sample, add a precise volume of the test solvent (e.g., distilled water, PBS, ethanol) to achieve a target concentration.
 - Vortex or sonicate the mixture for a set period.
 - Visually inspect for complete dissolution.
 - If dissolved, incrementally add more peptide to determine the saturation point.
 - Quantify the dissolved peptide concentration using a suitable analytical method (e.g., HPLC-UV at 214 nm).
- Stability Testing (Aqueous Solution):
 - Prepare a stock solution of Acetyl Octapeptide-3 in a recommended buffer (e.g., pH 5 acetate buffer).
 - Aliquot the stock solution into multiple vials.
 - Store the vials under different conditions (e.g., 4°C, 25°C, 40°C).
 - At specified time points (e.g., 0, 24, 48, 72 hours, 1 week), retrieve a vial from each condition.
 - Analyze the sample using a stability-indicating HPLC method to quantify the remaining intact peptide and detect any degradation products.
 - Compare the peak area of the intact peptide at each time point to the initial (time 0) peak area to determine the percentage of degradation.



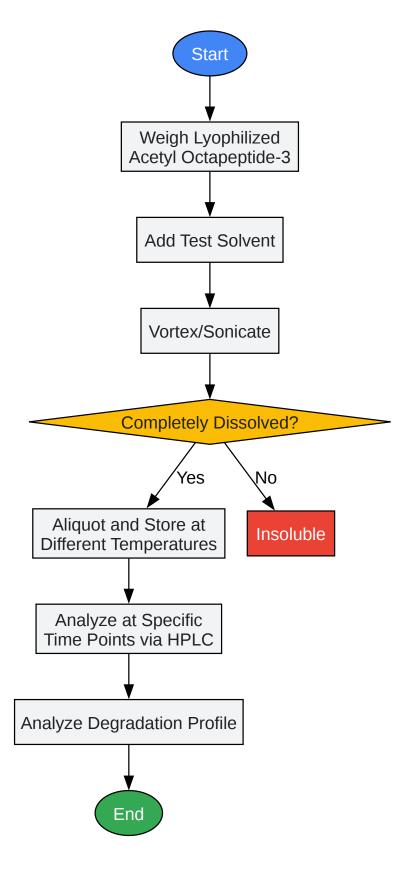
Visualizations



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Caption: Mechanism of Action of Acetyl Octapeptide-3.





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